

I-CBP112 solubility and stock solution preparation in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: I-CBP112

Cat. No.: B608045

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I-CBP112 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **I-CBP112** in Dimethyl Sulfoxide (DMSO) and the preparation of stock solutions. It includes frequently asked questions (FAQs), troubleshooting advice, and experimental protocols to ensure accurate and reproducible results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **I-CBP112** stock solutions?

A1: The recommended solvent for preparing stock solutions of **I-CBP112** is Dimethyl Sulfoxide (DMSO).

Q2: What is the solubility of **I-CBP112** in DMSO?

A2: The solubility of **I-CBP112** in DMSO is high, allowing for the preparation of concentrated stock solutions. For specific quantitative data, please refer to the solubility table below.

Q3: How should **I-CBP112** stock solutions in DMSO be stored?

A3: Prepared stock solutions in DMSO should be aliquoted and stored at -20°C for up to one month or at -80°C for up to two years.^{[1][2]} It is advisable to avoid repeated freeze-thaw cycles.
^[2]

Q4: Can I store the **I-CBP112** stock solution at room temperature?

A4: It is not recommended to store **I-CBP112** stock solutions at room temperature for extended periods. For long-term stability, frozen storage is required. While the compound is stable for shipping at ambient temperatures, upon receipt, it should be stored as recommended.[\[3\]](#)

Q5: My **I-CBP112** is not fully dissolving in DMSO. What should I do?

A5: Please refer to the troubleshooting section below for guidance on dissolution issues.

Quantitative Data Summary

The following table summarizes the reported solubility of **I-CBP112** in DMSO from various suppliers.

Supplier	Solubility in DMSO	Molar Concentration (mM)
Hello Bio	100 mM	100
Selleck Chemicals	94 mg/mL	200.6
MedChemExpress	≥ 32 mg/mL	≥ 68.29
Cayman Chemical	5 mg/mL	~10.67

Experimental Protocol: Preparation of a 10 mM **I-CBP112** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **I-CBP112** in DMSO.

Materials:

- **I-CBP112** powder (Molecular Weight: 468.59 g/mol)[\[1\]](#)
- Anhydrous/fresh DMSO[\[1\]](#)[\[4\]](#)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette

- Vortex mixer

Procedure:

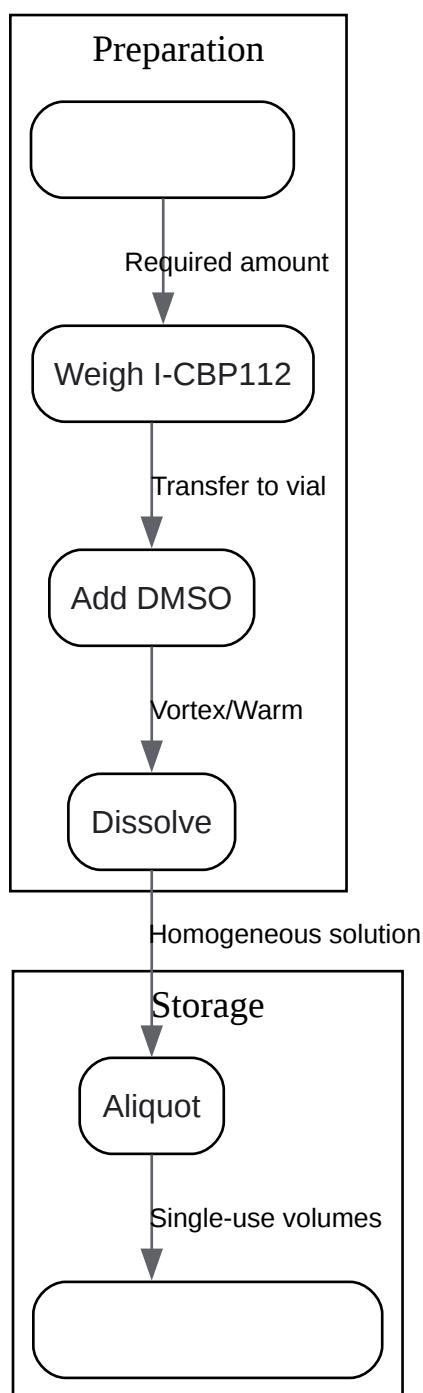
- Calculate the required mass of **I-CBP112**:
 - To prepare 1 mL of a 10 mM stock solution, you will need 4.686 mg of **I-CBP112**.
 - Calculation: $10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 468.59 \text{ g/mol} * 1000 \text{ mg/g} = 4.686 \text{ mg/mL}$
- Weigh **I-CBP112**:
 - Carefully weigh out the calculated amount of **I-CBP112** powder and place it into a sterile vial.
- Add DMSO:
 - Add the desired volume of fresh, anhydrous DMSO to the vial containing the **I-CBP112** powder. For 1 mL of stock solution, add 1 mL of DMSO.
- Dissolve the compound:
 - Vortex the solution until the **I-CBP112** is completely dissolved. Gentle warming to 37°C can be used to aid dissolution if necessary.[\[5\]](#)
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
I-CBP112 precipitate is observed in the stock solution upon thawing.	The solution may be supersaturated, or the compound has come out of solution during freezing.	Before use, equilibrate the vial to room temperature and vortex thoroughly to ensure the compound is fully redissolved. [3] Visually inspect for any remaining precipitate.
Reduced solubility compared to the datasheet.	The DMSO used may have absorbed moisture.	Use fresh, anhydrous DMSO for preparing solutions, as moisture can significantly reduce the solubility of the compound. [1] [4]
The final concentration of DMSO is too high for the cell-based assay.	The stock solution concentration is too low, requiring a larger volume to be added to the culture medium.	Prepare a more concentrated stock solution (e.g., 100 mM) to minimize the final DMSO concentration in your experiment. The final DMSO concentration in cell culture should typically be kept below 0.5%. [2]

Visualizations

Experimental Workflow for Stock Solution Preparation

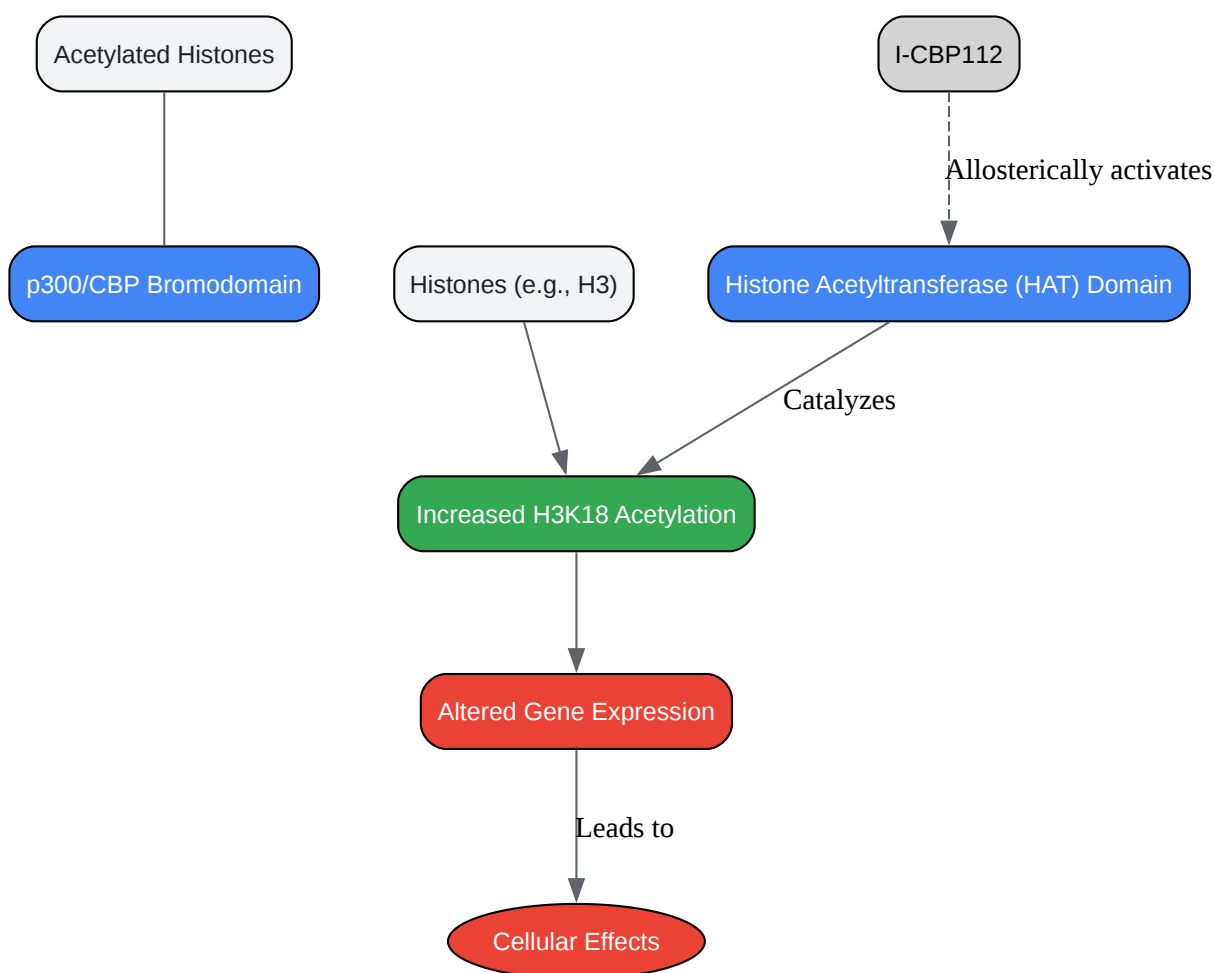


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Caption: Workflow for preparing **I-CBP112** stock solution in DMSO.

I-CBP112 Signaling Pathway

I-CBP112 is a potent and selective inhibitor of the bromodomains of the histone acetyltransferases (HATs) p300 and CREB-binding protein (CBP).[4][6] It acts as an acetyl-lysine competitive inhibitor, displacing acetylated histones from the CBP binding site.[4] Interestingly, **I-CBP112** can allosterically activate the HAT activity of p300/CBP, leading to an increase in histone acetylation, particularly at histone H3 lysine 18 (H3K18ac).[1][7] This modulation of histone acetylation can alter gene expression and has been shown to impair colony formation and induce differentiation in leukemic cells.[4]



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Caption: Mechanism of action of **I-CBP112** on the p300/CBP pathway.

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